

# In-Depth Technical Guide to the Hazards of 2-Bromoacrylic Acid Exposure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Bromoacrylic acid

Cat. No.: B080475

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for a technical audience and is not a substitute for a formal Safety Data Sheet (SDS). Due to the limited availability of specific toxicological data for **2-bromoacrylic acid**, this guide incorporates data from the structurally related and well-studied compounds, acrylic acid and bromoacetic acid, to provide a comprehensive hazard assessment. This information should be used for comparative purposes and interpreted with caution. Always refer to the official SDS and conduct a thorough risk assessment before handling **2-bromoacrylic acid**.

## Introduction

**2-Bromoacrylic acid** (2-BAA), a halogenated unsaturated carboxylic acid, is a reactive chemical intermediate with potential applications in pharmaceutical synthesis and materials science. Its structure, combining an acrylic acid moiety with a bromine substituent, suggests a significant potential for biological activity and associated hazards. This guide provides an in-depth overview of the known and potential hazards associated with **2-bromoacrylic acid** exposure, drawing upon available data for the compound and its structural analogs, acrylic acid and bromoacetic acid.

## Physicochemical Properties

Understanding the physicochemical properties of **2-bromoacrylic acid** is crucial for safe handling and storage.

Property	Value	Reference
Chemical Formula	C <sub>3</sub> H <sub>3</sub> BrO <sub>2</sub>	[1][2]
Molecular Weight	150.96 g/mol	[1]
CAS Number	10443-65-9	[1]
Appearance	Solid	
Melting Point	62-65 °C	
Solubility	Soluble in DMSO and sparingly soluble in Methanol.	[3]
Storage Temperature	Refrigerator, under inert atmosphere, hygroscopic.	[3]

## Hazard Identification and GHS Classification

**2-Bromoacrylic acid** is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	H314: Causes severe skin burns and eye damage
Skin Sensitization	1	H317: May cause an allergic skin reaction
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

(Data sourced from multiple reports to the European Chemicals Agency C&L Inventory)[1]

Signal Word: Danger

## Summary of Toxicological Data (Comparative Analysis)

Due to the scarcity of publicly available quantitative toxicological data for **2-bromoacrylic acid**, this section presents data for the structurally related compounds, acrylic acid and bromoacetic acid. This information provides a basis for understanding the potential toxicity of **2-bromoacrylic acid**.

### Table 4.1: Acute Oral Toxicity

Compound	Species	LD50 (mg/kg)	Reference
Acrylic Acid	Rat	357 - 1500	[4]
Bromoacetic Acid	Rat	50	[5]

### Table 4.2: Acute Dermal Toxicity

Compound	Species	LD50 (mg/kg)	Reference
Acrylic Acid	Rabbit	>2,000	[4]
Bromoacetic Acid	Rabbit	59.9	[6]

### Table 4.3: Acute Inhalation Toxicity

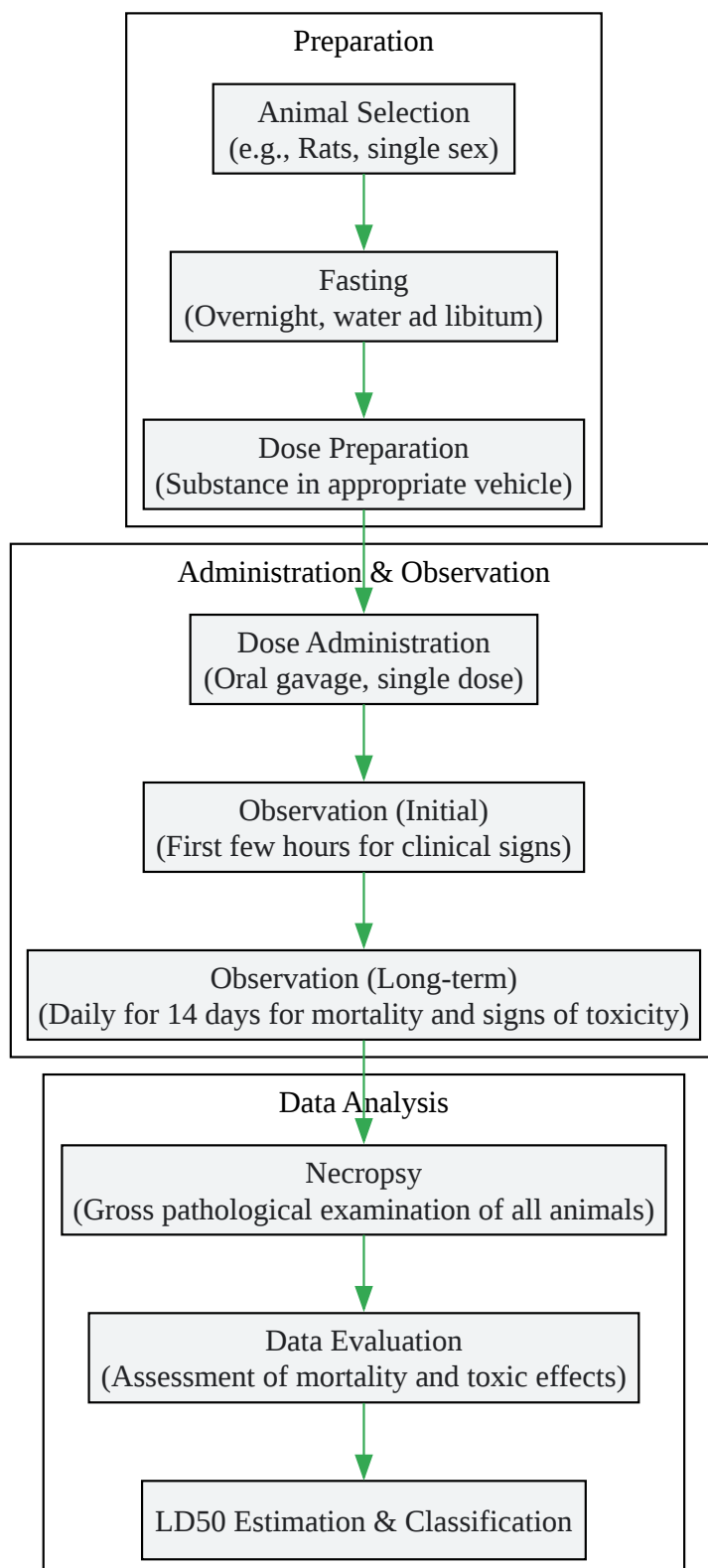
Compound	Species	LC50 (mg/L/4h)	Reference
Acrylic Acid	Rat	>5.1	[4]
Bromoacetic Acid	Not available	Not available	

## Experimental Protocols for Hazard Assessment

The toxicological data presented for the comparative compounds are typically generated following standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

### Acute Oral Toxicity Testing (OECD 423)

This protocol is designed to determine the acute oral toxicity of a substance.

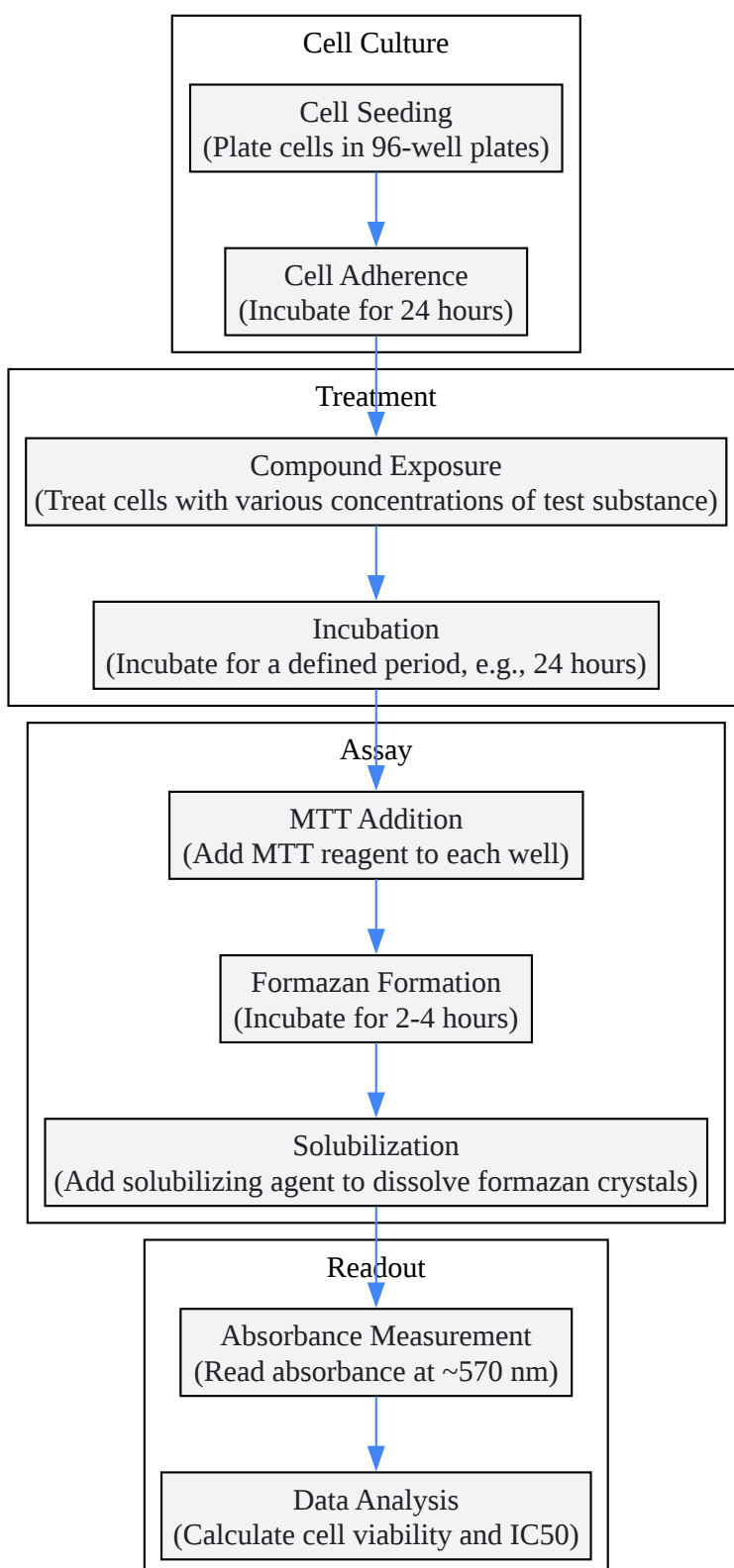


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*OECD 423 Acute Oral Toxicity Testing Workflow.*

## **In Vitro Cytotoxicity Assay (MTT Assay)**

The MTT assay is a colorimetric method used to assess the metabolic activity of cells, which is an indicator of cell viability and cytotoxicity.

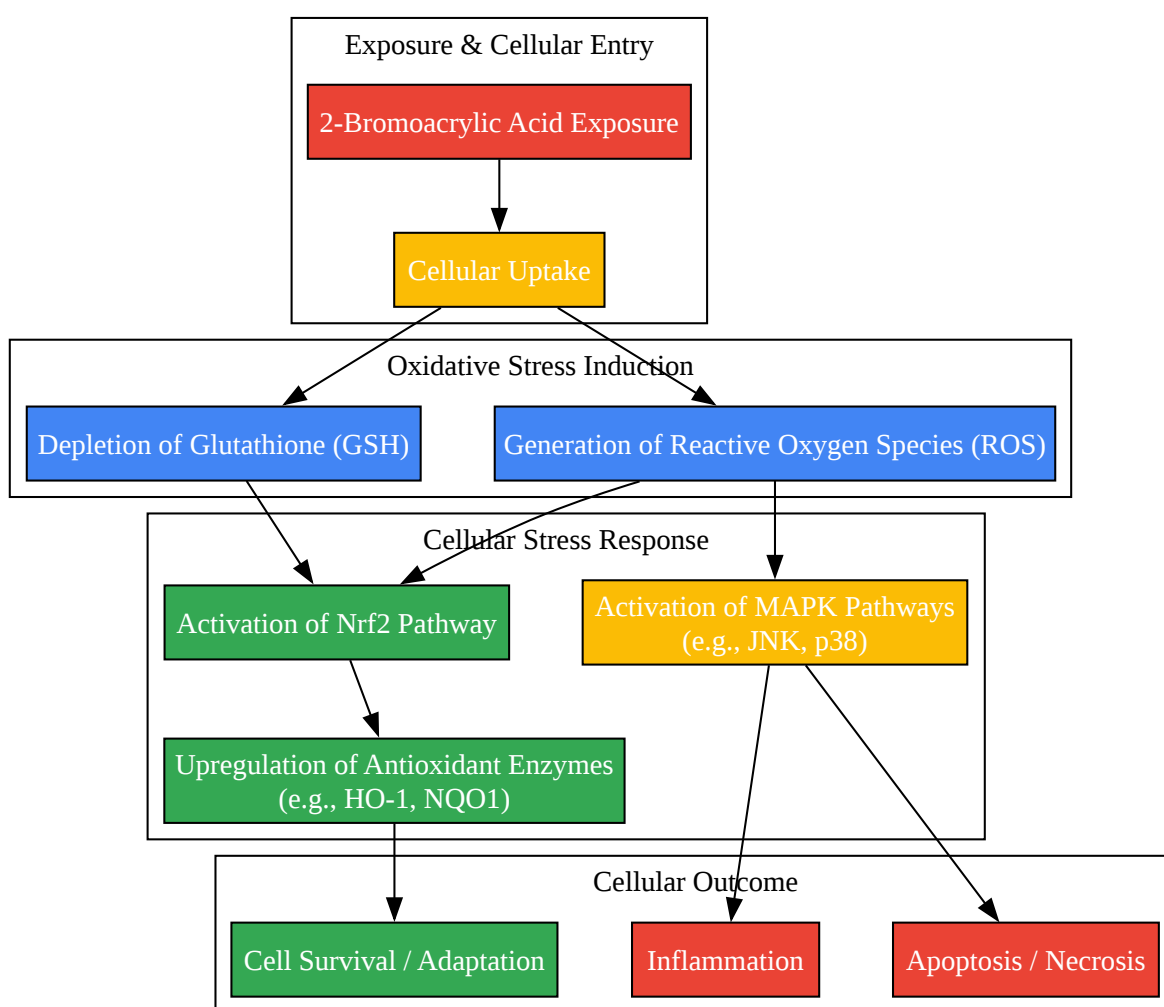


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*MTT Assay Experimental Workflow.*

## Potential Signaling Pathways Involved in Toxicity

While specific signaling pathways for **2-bromoacrylic acid** have not been elucidated, the known reactivity of  $\alpha,\beta$ -unsaturated carbonyl compounds (a class to which acrylic acid belongs) and alkylating agents (a property of bromoacetic acid) suggests potential mechanisms of toxicity. A plausible pathway involves the induction of oxidative stress and subsequent cellular responses.



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*Postulated Oxidative Stress-Mediated Toxicity Pathway.*

## Safe Handling and Emergency Procedures

Given the hazardous nature of **2-bromoacrylic acid**, strict adherence to safety protocols is mandatory.

### Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[\[7\]](#)
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.[\[7\]](#)
- Respiratory Protection: Use in a well-ventilated area or with a certified fume hood. If inhalation risk is high, use a NIOSH-approved respirator with an appropriate cartridge.[\[7\]](#)

### Handling and Storage

- Handle in a well-ventilated area, preferably in a chemical fume hood.[\[7\]](#)
- Avoid contact with skin, eyes, and clothing.[\[7\]](#)
- Store in a cool, dry, well-ventilated area away from incompatible materials such as oxidizing agents.[\[7\]](#)
- Keep container tightly closed.[\[7\]](#)

### First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[7\]](#)
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[\[7\]](#)



- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek immediate medical attention.[7]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[7]

## Conclusion

**2-Bromoacrylic acid** is a hazardous chemical that requires careful handling and the implementation of stringent safety protocols. It is corrosive to the skin and eyes, a potential skin sensitizer, and an irritant to the respiratory system. While specific toxicological data for **2-bromoacrylic acid** is limited, information from structurally similar compounds, acrylic acid and bromoacetic acid, suggests a potential for significant toxicity. Researchers, scientists, and drug development professionals must exercise extreme caution, utilize appropriate personal protective equipment, and work in well-ventilated areas to minimize the risk of exposure. In the event of exposure, immediate and appropriate first aid measures should be taken, and medical attention should be sought. Further research is needed to fully characterize the toxicological profile and mechanism of action of **2-bromoacrylic acid**.

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## References

1. 2-Bromoacrylic acid | C<sub>3</sub>H<sub>3</sub>BrO<sub>2</sub> | CID 82633 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. α-Bromoacrylic acid [webbook.nist.gov]
3. 2-BROMOACRYLIC ACID CAS#: 10443-65-9 [m.chemicalbook.com]
4. (E)-3-Bromoacrylic acid | C<sub>3</sub>H<sub>3</sub>BrO<sub>2</sub> | CID 638125 - PubChem [pubchem.ncbi.nlm.nih.gov]
5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
6. chemos.de [chemos.de]
7. fishersci.com [fishersci.com]

- To cite this document: BenchChem. [In-Depth Technical Guide to the Hazards of 2-Bromoacrylic Acid Exposure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080475#hazards-associated-with-2-bromoacrylic-acid-exposure]

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